

# Propane as a Refrigerant for Cryo-Electron Microscopy: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Propain*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the utilization of propane as a cryogen in cryo-electron microscopy (cryo-EM). The information is intended to guide researchers, scientists, and drug development professionals in the safe and effective use of propane for the vitrification of biological samples, a critical step in achieving high-resolution structural data.

## Introduction to Propane as a Cryogen in Cryo-EM

Vitrification, the rapid freezing of a sample to an amorphous, glass-like state, is paramount in cryo-EM to preserve the native structure of biological macromolecules. Propane, along with ethane, is a widely used cryogen for this purpose due to its excellent thermodynamic properties.<sup>[1][2]</sup> The primary advantage of propane is its large temperature range between its melting and boiling points, which allows it to absorb substantial heat from the sample without boiling and creating an insulating gas layer (the Leidenfrost effect).<sup>[3][4]</sup> This ensures a very fast cooling rate, which is essential to prevent the formation of crystalline ice that can damage the specimen and obscure structural details.<sup>[2][4]</sup>

However, it is crucial to acknowledge that propane is highly flammable, especially in its condensed liquid state, necessitating strict adherence to safety protocols.<sup>[4]</sup>

## Physical and Thermodynamic Properties of Cryogenes

The choice of cryogen significantly impacts the success of sample vitrification. The following table summarizes the key physical and thermodynamic properties of propane in comparison to other commonly used cryogenes in cryo-EM.

Property	Propane	Ethane	Liquid Nitrogen
Molecular Formula	C <sub>3</sub> H <sub>8</sub>	C <sub>2</sub> H <sub>6</sub>	N <sub>2</sub>
Molecular Weight (g/mol)	44.1	30.07	28.01
Melting Point (°C / K)	-187.7 / 85.5[5][6]	-182.8 / 90.4[5]	-210.0 / 63.1
Boiling Point (°C / K)	-42.1 / 231.1[4][6]	-88.6 / 184.6[2]	-195.8 / 77.3
Liquid Range (°C / K)	145.6 / 145.6	94.2 / 94.2	14.2 / 14.2
Flash Point (°C)	-104[7]	-130[7]	N/A
Heat of Vaporization (kJ/mol)	15.7	14.7	5.57

## Quantitative Comparison of Cooling Rates

Achieving a cooling rate sufficient to outpace ice crystal nucleation is the central goal of plunge freezing. While exact cooling rates can vary based on the specific experimental setup, the following table provides an overview of reported cooling rates for different cryogenes. A rate of at least 10<sup>5</sup> to 10<sup>6</sup> K/s is generally considered necessary for the vitrification of pure water.[8][9]

Cryogen	Typical Cooling Rate (K/s)	Reference
Propane	$> 10^5$	[10]
Ethane	$\sim 3 \times 10^5$	[9]
Propane-Ethane Mixture	$> 10^4$	[2]
Liquid Nitrogen (boiling)	$< 10^4$ (due to Leidenfrost effect)	[4]
Liquid Nitrogen (slush)	$> 10^4$	[4]

## Experimental Protocol: Plunge Freezing with Propane

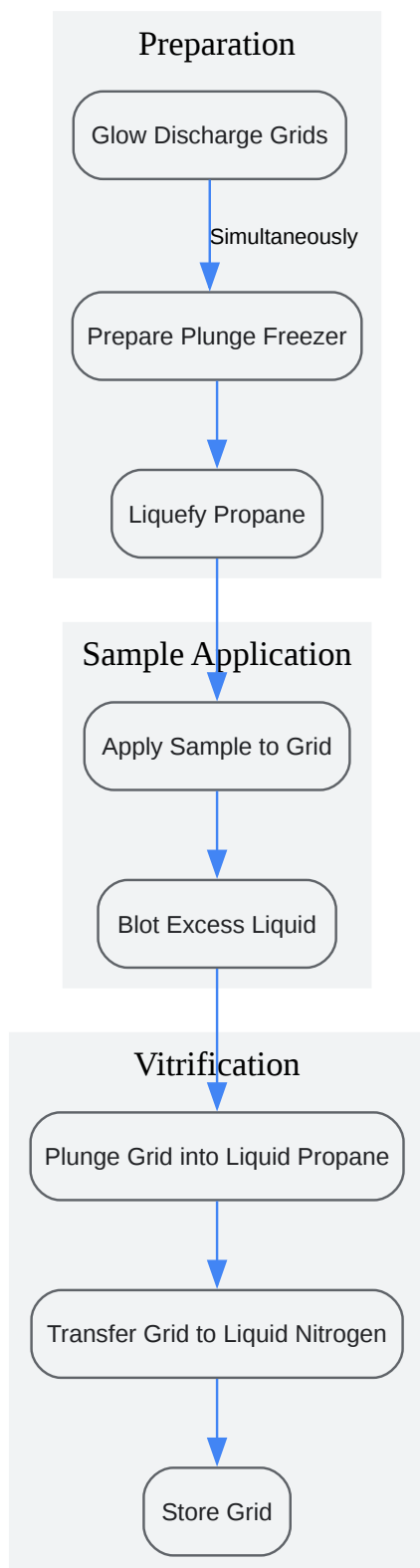
This protocol outlines the steps for plunge freezing a biological sample using liquid propane. It is essential to perform these procedures in a well-ventilated area, preferably within a fume hood, and to wear appropriate personal protective equipment (PPE), including cryogenic gloves and safety glasses.[1][11][12][13][14]

## Equipment and Materials

- Plunge-freezing apparatus (e.g., Vitrobot™, Leica EM GP2, or manual plunger)[15][16]
- Cryo-EM grids
- Glow discharger
- Pipette and tips
- Blotting paper
- Liquid nitrogen
- Propane gas cylinder with a regulator
- Cryogen container (dewar)

- Grid storage box
- Cryo-tweezers

## Workflow Diagram



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Plunge freezing workflow using propane.

## Step-by-Step Procedure

- Grid Preparation: Glow discharge cryo-EM grids to render the carbon surface hydrophilic, which promotes even spreading of the sample.[\[17\]](#)
- Plunge Freezer Setup:
  - Place the plunge-freezing apparatus in a fume hood.
  - Fill the outer dewar of the apparatus with liquid nitrogen to cool the cryogen container.[\[18\]](#)
- Liquefying Propane:
  - Slowly and carefully introduce propane gas into the pre-cooled cryogen container. The cold surface will cause the propane to condense into a liquid.[\[18\]](#)
  - Fill the container to the desired level. The liquid propane should be clear and colorless.
- Sample Application:
  - Using a pipette, apply 3-4  $\mu\text{L}$  of the purified and concentrated biological sample to the glow-discharged side of the cryo-EM grid held by tweezers.[\[19\]](#)
- Blotting:
  - Blot the grid with filter paper to remove excess sample, leaving a thin film of the solution spanning the grid holes.[\[20\]](#) The blotting time is a critical parameter and needs to be optimized for each sample (typically 1-5 seconds).[\[20\]](#)
- Plunging:
  - Immediately after blotting, rapidly plunge the grid into the liquid propane.[\[21\]](#) Automated plungers provide reproducible plunge speeds.[\[18\]](#)
- Grid Transfer and Storage:
  - After plunging, quickly transfer the grid from the liquid propane to a grid box submerged in liquid nitrogen. This transfer must be performed swiftly to prevent warming and ice crystal

formation.

- Store the grid box in a larger liquid nitrogen storage dewar until ready for imaging.

## Propane-Ethane Mixtures

In some applications, a mixture of propane and ethane is used as the cryogen. A eutectic mixture of propane and ethane can remain liquid at liquid nitrogen temperature, which can simplify the procedure by eliminating the need to constantly melt the cryogen.[2][5] A common mixture is a 37% ethane to 63% propane ratio, which has a melting point below 77 K.[5] This mixture has been reported to produce vitreous ice and may cause less damage to fragile carbon films on grids.[2]

## Safety Considerations

Propane is a highly flammable and explosive gas.[12][13][14] It is imperative to handle it with extreme caution in a laboratory setting.

## Hazard Summary

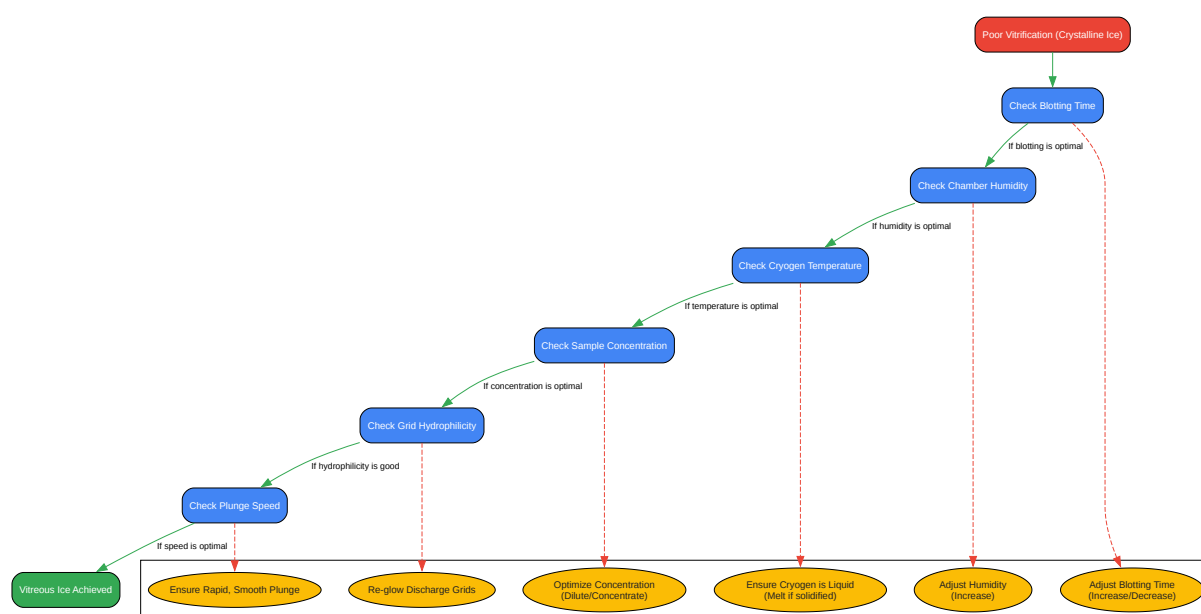
Hazard	Description	Mitigation
Flammability	Propane is extremely flammable and can form explosive mixtures with air.[13]	Work in a well-ventilated fume hood. Eliminate all ignition sources (sparks, open flames, hot surfaces).[13][14] Use non-sparking tools.
Asphyxiation	Propane is heavier than air and can displace oxygen in enclosed spaces, leading to asphyxiation.[14]	Ensure adequate ventilation. Monitor oxygen levels in small rooms.
Cryogenic Burns	Direct contact with liquid propane can cause severe frostbite.[1][11]	Wear appropriate PPE, including cryogenic gloves and safety glasses.[11]
Pressure Hazard	Propane is stored as a compressed gas and containers may explode if heated.[13][14]	Store cylinders in a cool, well-ventilated area away from heat sources. Secure cylinders to prevent falling.

## Emergency Procedures

- **Leak:** If a leak is suspected, evacuate the area immediately. Shut off the gas supply if it is safe to do so. Ventilate the area thoroughly before re-entry.[12]
- **Fire:** For a small fire, use a dry chemical or carbon dioxide extinguisher. Do not extinguish a leaking gas fire unless the leak can be stopped safely.[13][14] Evacuate and call emergency services for a large fire.
- **Skin Contact:** In case of contact with liquid propane, flush the affected area with lukewarm water. Do not rub. Seek immediate medical attention for frostbite.[12]

## Logical Workflow for Troubleshooting Poor Vitrification





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Troubleshooting poor vitrification.

## Conclusion

Propane is an effective and widely used cryogen for the vitrification of biological samples in cryo-EM. Its favorable thermodynamic properties facilitate the high cooling rates necessary for producing vitreous ice and preserving high-resolution structural information. However, its flammability demands rigorous adherence to safety protocols. By following the detailed protocols and safety guidelines outlined in this document, researchers can safely and effectively utilize propane to prepare high-quality cryo-EM samples, thereby advancing their research in structural biology and drug development.

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